

# 2-Methoxyphenyl 4-methylbenzenesulfonate: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: 2-Methoxyphenyl 4-methylbenzenesulfonate

Cat. No.: B186188

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties, synthesis, and potential biological activities of **2-Methoxyphenyl 4-methylbenzenesulfonate**, also known as guaiacol tosylate. This document is intended to serve as a valuable resource for researchers and professionals engaged in chemical synthesis and drug discovery.

## Core Physical Properties

Quantitative data on the physical properties of **2-Methoxyphenyl 4-methylbenzenesulfonate** is not readily available in publicly accessible databases. However, based on its constituent parts, guaiacol and p-toluenesulfonyl chloride, the following properties can be inferred.

Property	Value	Source
Molecular Formula	C <sub>14</sub> H <sub>14</sub> O <sub>4</sub> S	N/A
Molecular Weight	278.33 g/mol	[1]
Melting Point	Data not available	N/A
Boiling Point	Data not available	N/A
Density	Data not available	N/A
Solubility	Expected to be soluble in organic solvents like dichloromethane, chloroform, and ethyl acetate. Limited solubility in water is anticipated.	N/A

## Experimental Protocols: Synthesis of 2-Methoxyphenyl 4-methylbenzenesulfonate

The synthesis of **2-Methoxyphenyl 4-methylbenzenesulfonate** can be achieved through the tosylation of guaiacol (2-methoxyphenol). The following is a detailed experimental protocol adapted from standard tosylation procedures.[2]

Materials:

- Guaiacol (2-methoxyphenol)
- p-Toluenesulfonyl chloride (TsCl)
- Pyridine or Triethylamine (Et<sub>3</sub>N)
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- Hydrochloric acid (HCl), 1 M solution
- Saturated sodium bicarbonate (NaHCO<sub>3</sub>) solution

- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Silica gel for column chromatography
- Hexane and Ethyl Acetate for elution

#### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve guaiacol (1.0 equivalent) in anhydrous dichloromethane. Cool the solution to 0 °C using an ice bath.
- **Addition of Base:** To the cooled solution, add pyridine or triethylamine (1.2 equivalents) dropwise.
- **Addition of Tosylating Agent:** Slowly add p-toluenesulfonyl chloride (1.1 equivalents) portion-wise to the reaction mixture, ensuring the temperature remains at 0 °C.
- **Reaction Progression:** Allow the reaction to stir at 0 °C for 30 minutes and then let it warm to room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, quench the reaction by adding 1 M HCl solution. Separate the organic layer.
- **Purification of Organic Layer:** Wash the organic layer sequentially with 1 M HCl, saturated  $\text{NaHCO}_3$  solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ , filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- **Final Purification:** Purify the crude product by silica gel column chromatography using a hexane/ethyl acetate gradient to yield pure **2-Methoxyphenyl 4-methylbenzenesulfonate**.

#### Experimental Workflow:



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A flowchart illustrating the synthesis of **2-Methoxyphenyl 4-methylbenzenesulfonate**.

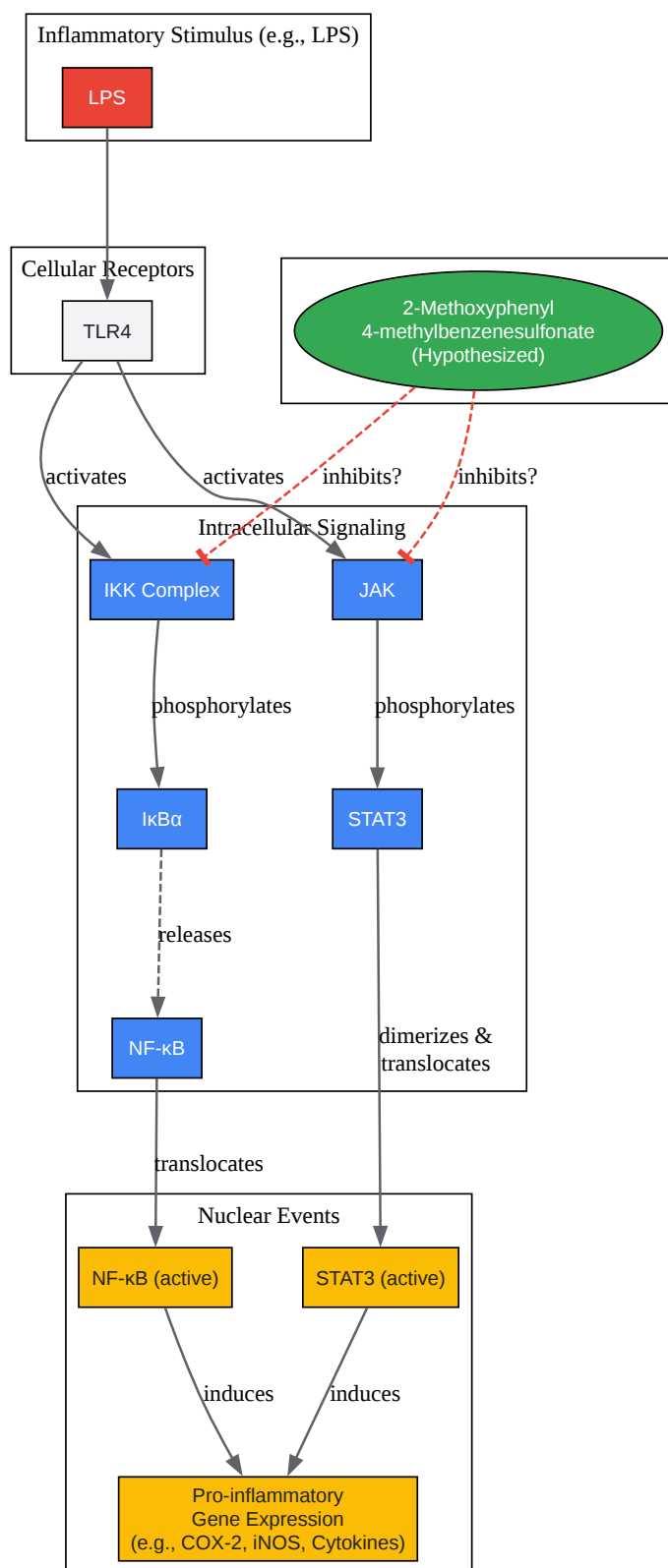
## Potential Biological Activities and Signaling Pathways

Direct experimental evidence for the biological activity of **2-Methoxyphenyl 4-methylbenzenesulfonate** is limited. However, based on the known bioactivities of its parent compound, guaiacol, and other related 2-methoxyphenol derivatives, a potential anti-inflammatory and antioxidant role can be hypothesized.[3][4] Guaiacol and its derivatives have been reported to exhibit antioxidant, antimicrobial, and anti-inflammatory properties.[3]

The anti-inflammatory effects of structurally similar compounds often involve the modulation of key signaling pathways such as the NF- $\kappa$ B and MAPK pathways. Furthermore, some 2-methoxyphenol derivatives have been identified as inhibitors of the STAT3 signaling pathway, which is critically involved in inflammation and cell proliferation.

Hypothesized Signaling Pathway:

The following diagram illustrates a potential mechanism by which **2-Methoxyphenyl 4-methylbenzenesulfonate** may exert anti-inflammatory effects, based on the known actions of related compounds. It is proposed that the compound could inhibit the activation of pro-inflammatory transcription factors like NF- $\kappa$ B and STAT3.



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A hypothesized anti-inflammatory signaling pathway for **2-Methoxyphenyl 4-methylbenzenesulfonate**.

Disclaimer: The biological activities and signaling pathways described are hypothetical and based on the activities of structurally related compounds. Further experimental validation is required to confirm these properties for **2-Methoxyphenyl 4-methylbenzenesulfonate**.

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